

Introduction: The Context of 1-Chloro-2-iodonaphthalene in Modern Research

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Compound of Interest

Compound Name: 1-Chloro-2-iodonaphthalene

CAS No.: 701277-07-8

Cat. No.: B3066099

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1-Chloro-2-iodonaphthalene is a disubstituted naphthalene derivative. While not a commonplace reagent, its structure is of significant interest to medicinal chemists and materials scientists. The naphthalene scaffold is a core component in many biologically active molecules, and the presence of two different halogens (chloro and iodo) at the 1 and 2 positions offers a versatile platform for synthetic transformations.^{[1][2]} Halogenated compounds are crucial in the pharmaceutical industry, with over 250 FDA-approved chloro-containing drugs on the market.^{[3][4]} The distinct reactivity of the C-I and C-Cl bonds allows for selective cross-coupling reactions (e.g., Suzuki, Stille, Buchwald-Hartwig), making this molecule a valuable building block for creating complex molecular architectures in the drug discovery process.^{[5][6]}

Given its reactive nature and the general toxicity profile of halogenated aromatic hydrocarbons, a rigorous and well-understood protocol for its handling and storage is paramount to ensure laboratory safety and experimental integrity. This guide provides a framework for these protocols, grounded in the known properties of its parent compounds, 1-chloronaphthalene and 1-iodonaphthalene.

Section 1: Hazard Identification and Risk Assessment

The primary hazards associated with **1-Chloro-2-iodonaphthalene** are extrapolated from its structural analogs. The core risks involve irritation, acute toxicity if ingested, and potential for long-term environmental effects.

1.1 Anticipated Health Effects:

- Acute Toxicity: Harmful if swallowed.[7][8][9] Ingestion may lead to symptoms of poisoning, which could be delayed; therefore, medical observation for at least 48 hours after an accident is recommended.[7]
- Skin Irritation: Causes skin irritation.[6][10][11] Prolonged or repeated contact may lead to redness and potentially dermatitis.[10] Chronic exposure to similar compounds can cause chloracne.[12]
- Eye Irritation: Causes serious eye irritation, characterized by redness and pain.[6][8][10][11][13]
- Respiratory Tract Irritation: Inhalation of mists or vapors may cause respiratory irritation, leading to symptoms like coughing and sore throat.[8][10][11][13]

1.2 Environmental Hazards: Based on data for 1-chloronaphthalene, the compound is expected to be toxic to aquatic life, with potentially long-lasting effects.[8][13] It is not expected to be readily biodegradable and may bioaccumulate in fish.[13] Therefore, it must not be allowed to enter drains, soil, or any water course.[8][14]

Section 2: Physicochemical and Reactivity Data

A comprehensive table summarizing the known and predicted properties of **1-Chloro-2-iodonaphthalene** and its parent compounds is provided below for comparative risk assessment.

Property	1-Chloronaphthalene	1-Iodonaphthalene	1-Chloro-2-iodonaphthalene (Predicted/Estimated)
Molecular Formula	C ₁₀ H ₇ Cl[15]	C ₁₀ H ₇ I[6]	C ₁₀ H ₆ ClI
Molecular Weight	162.62 g/mol [15][16]	254.07 g/mol [6][17]	288.52 g/mol
Appearance	Oily, colorless liquid[13][16]	Clear, deep brown-yellow liquid[18]	Oily liquid or low-melting solid, likely yellow to brown
Boiling Point	259-260 °C[8][13]	163-165 °C @ 15 mmHg[6][18]	Expected to be >260 °C at atmospheric pressure
Melting Point	-2.3 to -2.5 °C[8][13]	4 °C[18]	Not available; may be a liquid or low-melting solid at RT
Flash Point	121 °C (closed cup)[7][8][13]	>110 °C (>230 °F)[18]	>120 °C
Density	~1.19-1.20 g/cm ³ at 20-25 °C[7]	1.74 g/mL at 25 °C[6][18]	>1.7 g/mL
Water Solubility	Poorly miscible or insoluble[7][8][12]	Slightly soluble (0.007 g/L)[18]	Expected to have very low water solubility
Incompatibilities	Strong oxidizing agents, strong bases[10][12][13]	Strong oxidizing agents	Strong oxidizing agents, strong bases
Decomposition	On heating, produces toxic and corrosive gases (e.g., hydrogen chloride, CO, CO ₂).[9][13]	When heated to decomposition, emits toxic fumes of hydrogen iodide, CO, CO ₂ . [10]	Emits toxic and corrosive fumes (HCl, HI, CO, CO ₂) upon heating.

Section 3: Safe Handling and Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining engineering controls, administrative procedures, and personal protective equipment, is essential.

3.1 Engineering Controls:

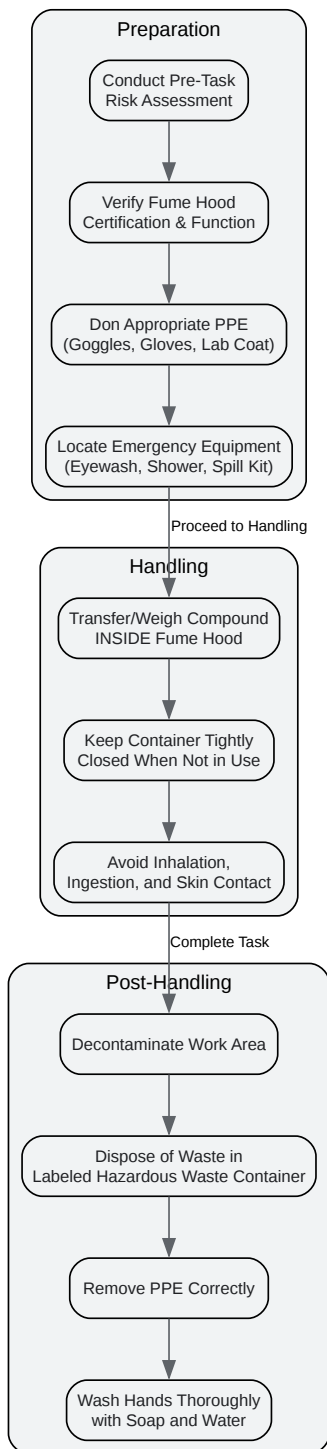
- **Ventilation:** All handling of **1-Chloro-2-iodonaphthalene** must occur in a well-ventilated area.[\[19\]](#)[\[20\]](#) A certified chemical fume hood is mandatory for all transfers, weighing, and reactions.
- **Safety Equipment:** An eyewash station and safety shower must be readily accessible and in close proximity to the workstation.[\[8\]](#)[\[10\]](#)

3.2 Personal Protective Equipment (PPE): The selection of PPE is the final line of defense. The following must be worn at all times when handling the compound:

- **Eye and Face Protection:** Chemical safety goggles or a face shield are required. Standard safety glasses are insufficient.[\[11\]](#)[\[14\]](#) Use equipment tested and approved under government standards such as EN166 (EU) or OSHA 29 CFR 1910.133 (US).[\[10\]](#)[\[14\]](#)
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile, neoprene) must be worn.[\[11\]](#)[\[13\]](#) Gloves must be inspected for integrity before use and removed using the proper technique to avoid skin contact. Contaminated gloves must be disposed of as hazardous waste.
- **Skin and Body Protection:** A lab coat is mandatory. For operations with a higher risk of splashing, a chemical-resistant apron and additional protective clothing should be used to prevent skin exposure.[\[11\]](#)[\[19\]](#)
- **Respiratory Protection:** Under normal use in a fume hood, respiratory protection is not typically required.[\[8\]](#)[\[11\]](#) However, if aerosols or vapors are generated outside of a hood, or during a large spill, a respirator with an organic vapor cartridge (e.g., type ABEK EN14387) should be used.[\[6\]](#)

3.3 Workflow for Safe Handling: The following diagram outlines the logical workflow for handling **1-Chloro-2-iodonaphthalene** in a laboratory setting.

Workflow: Safe Handling of 1-Chloro-2-iodonaphthalene



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Caption: A logical workflow for the safe handling of **1-Chloro-2-iodonaphthalene**.

Section 4: Storage and Stability

Proper storage is critical to maintaining the chemical's integrity and preventing hazardous situations.

4.1 Storage Conditions:

- Store in a cool, dry, and well-ventilated area.[19][20]
- Keep the container tightly closed to prevent the release of vapors.[8][10][16]
- Store at room temperature in the original container.[16] Some related compounds are light-sensitive, so storage in an amber or opaque container away from direct light is a prudent measure.[10][18]
- The storage area should be locked or otherwise secured to restrict access.[10][16]

4.2 Incompatible Materials:

- Store away from strong oxidizing agents and strong bases.[10][16] Contact with these materials could lead to vigorous or exothermic reactions.

Section 5: Emergency Procedures

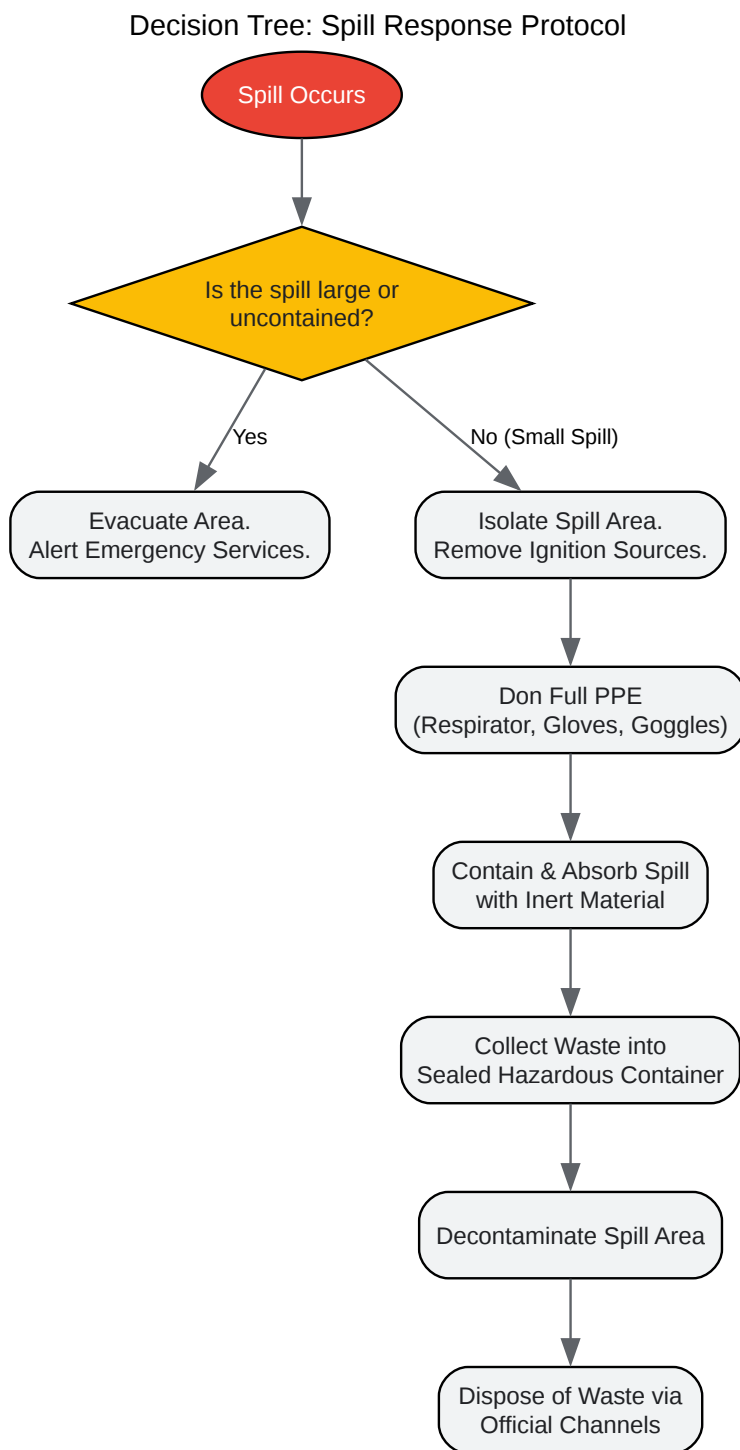
5.1 First Aid Measures: Immediate action is crucial in the event of an exposure.

- If Inhaled: Move the person to fresh air immediately. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[9][10][16]
- In Case of Skin Contact: Remove all contaminated clothing immediately. Wash the affected area with plenty of soap and water for at least 15 minutes.[9][10][11] If skin irritation occurs or persists, seek medical attention.[9][10]
- In Case of Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, making sure to rinse under the eyelids.[9][10][16] Remove contact lenses if present and easy to do.[9][10] Seek immediate medical attention.[9][10]

- If Swallowed: Do NOT induce vomiting. Rinse the mouth thoroughly with water.[7][9] Never give anything by mouth to an unconscious person.[16] Call a poison center or doctor immediately for treatment advice.[7][9]

5.2 Spill Response Protocol:

- Immediate Actions: Evacuate non-essential personnel from the area. Remove all sources of ignition.[12] Ensure adequate ventilation.
- Containment: For small spills, absorb the liquid with an inert material such as vermiculite, dry sand, or earth.[8][13][14] Do not use combustible materials like sawdust.
- Cleanup: Wearing appropriate PPE, carefully collect the absorbed material and place it into a suitable, labeled, and sealed container for hazardous waste disposal.[8][10][14]
- Decontamination: Wash the spill area thoroughly with soap and water, and collect the decontamination runoff for disposal.[12] Prevent runoff from entering drains.[19]



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Caption: A decision tree for responding to a **1-Chloro-2-iodonaphthalene** spill.

5.3 Firefighting Measures:

- The compound is combustible but must be preheated before ignition can occur.[12][13]
- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide (CO₂), alcohol-resistant foam, or a water spray.[9][13]
- Hazards from Combustion: In a fire, toxic and corrosive gases such as hydrogen chloride, hydrogen iodide, carbon monoxide, and carbon dioxide will be emitted.[9][10]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[9][10]

Section 6: Waste Disposal

All waste containing **1-Chloro-2-iodonaphthalene** must be treated as hazardous.

- Procedure: Do not dispose of with household garbage or allow it to reach the sewage system.[7] Offer surplus and non-recyclable solutions to a licensed disposal company.[14]
- Containers: Collect waste in its original container or a suitable, labeled, and sealed container. Uncleaned containers should be treated as the product itself.[7]
- Regulations: Disposal must be carried out in accordance with all local, regional, national, and international regulations.[7][8][9][10]

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